

Application Notes and Protocols for GPS1573 In Vitro Assay

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Compound of Interest

Compound Name: GPS1573
Cat. No.: B15619034

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Introduction

GPS1573 is a potent and selective noncompetitive antagonist of the Melanocortin 2 Receptor (MC2R).[1][2] The MC2R, also known as the adrenocorticotrophic hormone (ACTH) receptor, is a G protein-coupled receptor (GPCR) primarily expressed in the adrenal cortex.[3] Its activation by ACTH is a critical step in the hypothalamic-pituitary-adrenal (HPA) axis, stimulating the production and release of glucocorticoids such as cortisol and corticosterone.[3][4] Due to its role in steroidogenesis, the MC2R is a key therapeutic target for diseases characterized by excessive ACTH levels, such as Cushing's disease and congenital adrenal hyperplasia.

GPS1573 offers a valuable tool for studying MC2R function and for the development of novel therapeutics for these conditions.

These application notes provide detailed protocols for the in vitro characterization of **GPS1573**, including its inhibitory activity on ACTH-induced signaling pathways.

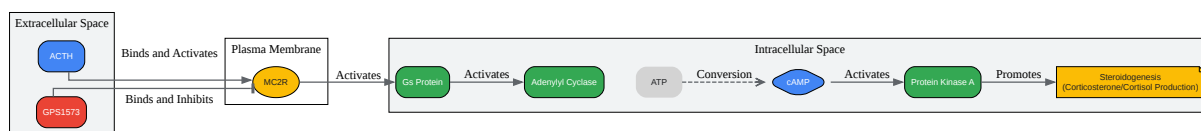
Data Presentation

The following table summarizes the in vitro pharmacological data for **GPS1573**.

Parameter	Value	Receptor/Assay Condition	Reference
IC50	66 ± 23 nM	Human MC2R; ACTH-stimulated cAMP production in HEK293 cells	[2]
Antagonism Type	Noncompetitive	Human MC2R; suppression of Rmax without affecting ACTH EC50	[2]
IC50 (Selectivity)	950 nM	Human MC4R	[2][5]
IC50 (Selectivity)	3.7 μM	Human MC4R (for GPS1574, a related compound)	[2]

Signaling Pathway

The binding of ACTH to MC2R initiates a signaling cascade that is antagonized by **GPS1573**. This pathway is depicted below.



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Figure 1: MC2R Signaling Pathway and Point of Inhibition by **GPS1573**.

Experimental Protocols

Cell Culture and Maintenance

Cell Line: Human Embryonic Kidney (HEK293) cells stably co-expressing human MC2R and its accessory protein, MRAP (Melanocortin Receptor Accessory Protein), are recommended.

Alternatively, murine Y-1 adrenal cells, which endogenously express MC2R and MRAP, can be used for a more physiologically relevant model.[6]

Culture Medium:

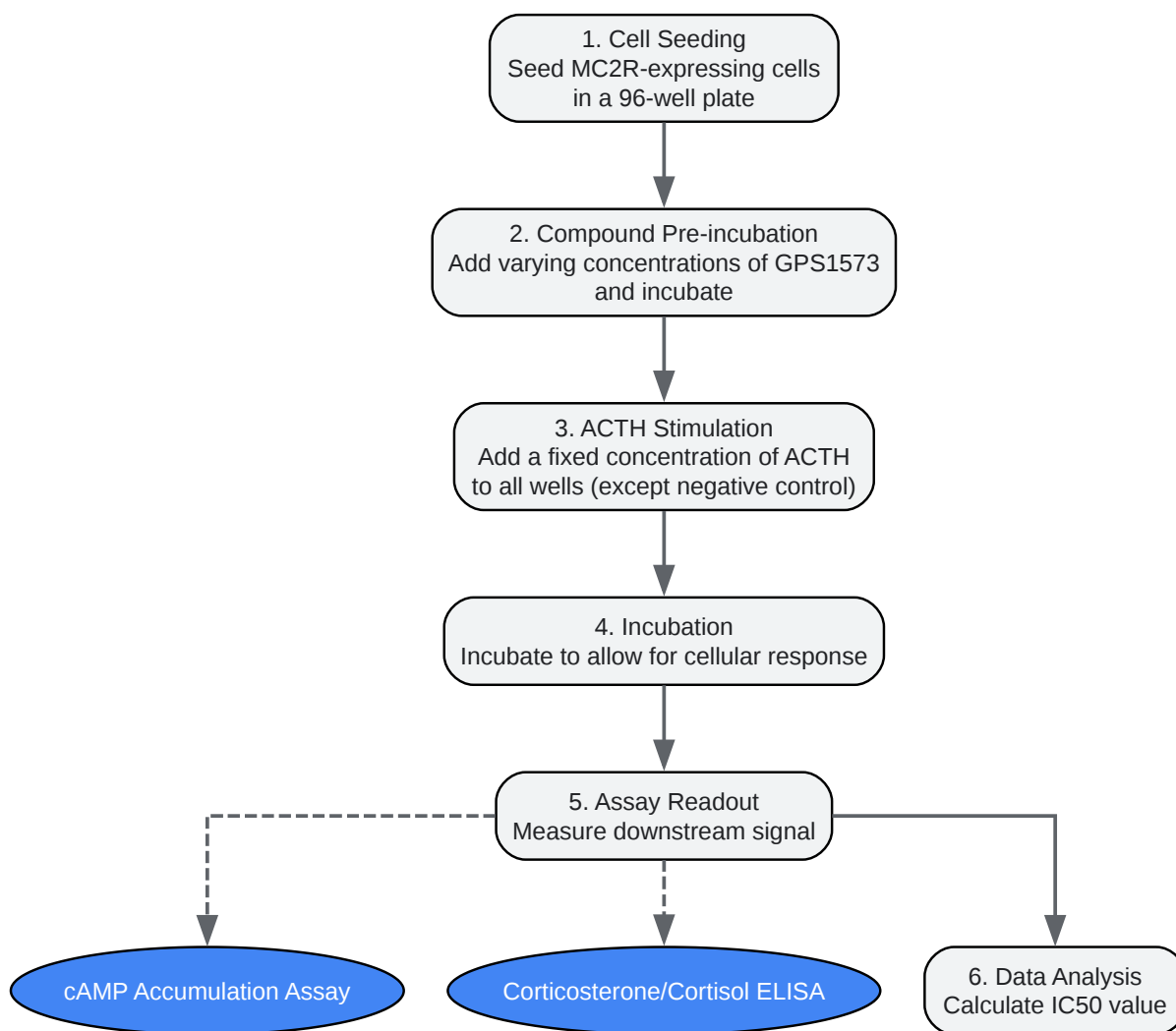
- Dulbecco's Modified Eagle's Medium (DMEM)
- 10% Fetal Bovine Serum (FBS)
- 1% Penicillin-Streptomycin
- Selection antibiotic (e.g., G418 or Hygromycin B) if using a stably transfected cell line.

Culture Conditions:

- Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Subculture cells every 2-3 days to maintain logarithmic growth.

In Vitro Assay Workflow

The general workflow for assessing the antagonist activity of **GPS1573** is outlined below.



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References

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